

3-Hydroxycarbofuran CAS number and chemical identifiers

Author: BenchChem Technical Support Team. Date: December 2025



3-Hydroxycarbofuran: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxycarbofuran is a major metabolite of the broad-spectrum carbamate pesticide, carbofuran.[1][2] As an active metabolite, it exhibits significant biological activity, primarily as a reversible inhibitor of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine.[2][3] This technical guide provides an in-depth overview of **3-Hydroxycarbofuran**, including its chemical identifiers, experimental protocols for its detection and quantification, its metabolic pathway, and the mechanism of its interaction with acetylcholinesterase.

Chemical Identifiers

A clear identification of **3-Hydroxycarbofuran** is crucial for research and regulatory purposes. The following table summarizes its key chemical identifiers.



Identifier	Value	Reference
CAS Number	16655-82-6	[1][3]
IUPAC Name	(3-hydroxy-2,2-dimethyl-2,3-dihydro-1-benzofuran-7-yl) N-methylcarbamate	[2]
Chemical Formula	C12H15NO4	[1][3]
Molecular Weight	237.25 g/mol	[3]
SMILES String	CC1(C(C2=C(O1)C(=CC=C2) OC(=O)NC)O)C	[3]
InChI Key	RHSUJRQZTQNSLL- UHFFFAOYSA-N	

Experimental Protocols

Accurate detection and quantification of **3-Hydroxycarbofuran** are essential for toxicological studies, environmental monitoring, and food safety analysis. Several analytical methods have been developed for this purpose, with High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) being the most common.

Analysis by High-Performance Liquid Chromatography with Diode Array Detector (HPLC-DAD)

This method is suitable for the determination of **3-Hydroxycarbofuran** in biological matrices such as stomach contents, liver, vitreous humor, and blood.

- Sample Preparation: Homogenization of the tissue sample followed by liquid-liquid extraction with a suitable organic solvent like ethyl acetate.
- Chromatographic Conditions:
 - Column: A reverse-phase column, such as a C18 column, is typically used.



- Mobile Phase: A gradient elution with a mixture of water (often with a modifier like formic acid) and an organic solvent like acetonitrile or methanol.
- Detection: Diode Array Detector (DAD) set to monitor the absorbance at the maximum wavelength of 3-Hydroxycarbofuran.
- Validation Parameters: The method should be validated for linearity, precision, accuracy, selectivity, recovery, and matrix effect. Linearity is typically observed in the range of 6.25-100 µg/mL.

Analysis by Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

UPLC-MS/MS offers higher sensitivity and selectivity for the quantification of **3- Hydroxycarbofuran**, especially at low concentrations in complex matrices like duck liver.

- Sample Preparation: Liver tissue is ground into a homogenate and then subjected to liquidliquid extraction with ethyl acetate.
- Chromatographic Conditions:
 - Column: A UPLC BEH C18 column (e.g., 2.1 x 50 mm, 1.7 μm) is commonly employed.
 - Mobile Phase: A gradient elution with a mobile phase consisting of ammonium acetate in water and acetonitrile.
 - Flow Rate: Typically around 0.4 mL/min.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for quantitative analysis. The specific precursor-to-product ion transition for 3-Hydroxycarbofuran is m/z 238.1 → 180.9.
- Validation Parameters: The method is validated for linearity (typically in the range of 2–2000 ng/g), precision, accuracy, extraction efficiency, and matrix effect. The lower limit of

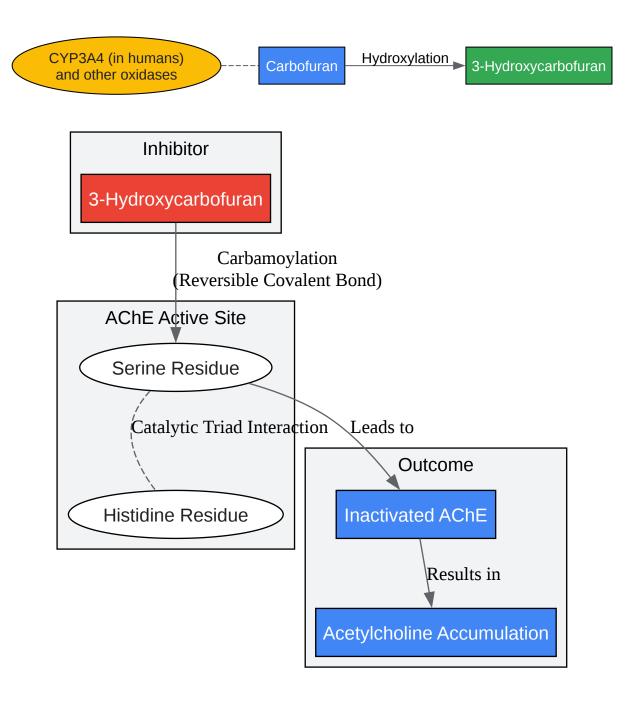


quantification can be as low as 2 ng/g.

Signaling Pathways and Logical Relationships Metabolic Pathway of Carbofuran to 3-Hydroxycarbofuran

3-Hydroxycarbofuran is a primary metabolite of carbofuran, formed through an oxidative process primarily in the liver. The hydroxylation of the benzofuranyl ring is a key step in its detoxification pathway. In humans, this metabolic conversion is predominantly catalyzed by the cytochrome P450 enzyme, CYP3A4.





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- To cite this document: BenchChem. [3-Hydroxycarbofuran CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132532#3-hydroxycarbofuran-cas-number-and-chemical-identifiers]

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